

# n-Benzoyl-d-alanine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *n-Benzoyl-d-alanine*

Cat. No.: B556305

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**n-Benzoyl-d-alanine** is a derivative of the amino acid d-alanine, where a benzoyl group is attached to the amino group. This modification makes it a useful building block in synthetic organic chemistry, particularly in the field of peptide synthesis. The benzoyl group serves as a protecting group for the amine functionality of alanine, preventing unwanted side reactions during the stepwise construction of peptide chains. This guide provides a comprehensive overview of the safety and handling precautions necessary when working with **n-Benzoyl-d-alanine** in a laboratory setting. It is intended for professionals in research and drug development who may utilize this compound in their work.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **n-Benzoyl-d-alanine** is presented below. It is important to note that values for properties such as melting and boiling points can vary between sources.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>3</sub>	[1][2]
Molecular Weight	193.20 g/mol	[1][2]
CAS Number	17966-60-8	[1]
Appearance	White to almost white crystals or powder	[3]
Melting Point	165-167°C	[4]
160.0-170.0°C	[3]	
Boiling Point	329.41°C (rough estimate)	[4]
Flash Point	452.3°C at 760 mmHg	[4]
Water Solubility	Very slightly soluble	[5][6]
pKa	3.86 ± 0.10 (Predicted)	[7]

## Hazard Identification and Classification

There is some conflicting information regarding the hazard classification of **n-Benzoyl-d-alanine**. While some safety data sheets (SDS) may not classify it as a hazardous substance, the Globally Harmonized System (GHS) classification available through PubChem indicates that it is an irritant.[1] Researchers should handle the substance with the assumption that it poses an irritation risk.

### GHS Hazard Classification

Code	Hazard Statement	Classification
H315	Causes skin irritation	Skin Irritant, Category 2
H319	Causes serious eye irritation	Eye Irritant, Category 2A
H335	May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure), Category 3

Source:[1]

## Safety and Handling Precautions

Based on the potential hazards, the following precautions should be taken when handling **n-Benzoyl-d-alanine**.

Engineering Controls:

- Handle in a well-ventilated place.[8]
- If dust or aerosols are generated, use a local exhaust system.[9]
- Ensure safety showers and eye wash stations are readily accessible.[9]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[5]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[5]
- Respiratory Protection: If ventilation is inadequate or dust is formed, a dust respirator is recommended.[9]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[8][9]
- Avoid ingestion and inhalation.[5]
- Prevent the formation of dust.[8]
- Wash hands thoroughly after handling.[9]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][8]
- Store away from incompatible materials such as strong oxidizing agents.[5]

## Emergency Procedures

### First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[10\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation occurs.[\[10\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[10\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[10\]](#)

### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[10\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[\[5\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[10\]](#)

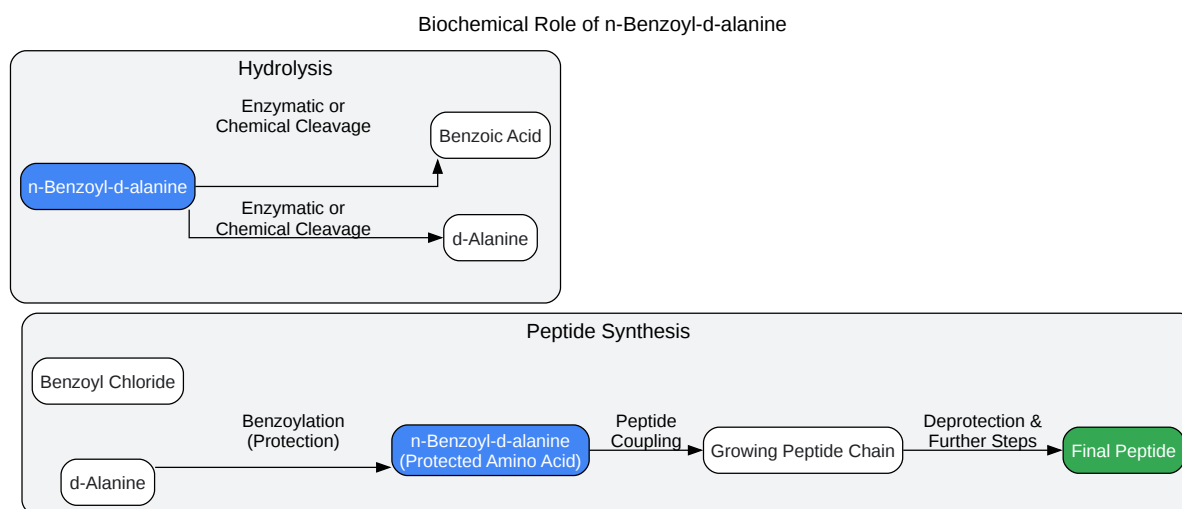
### Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment. Avoid dust formation.[\[5\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[9\]](#)
- Containment and Cleanup: Sweep up the material and place it into a suitable, closed container for disposal.[\[9\]](#)

## Toxicology and Biological Activity

Quantitative toxicological data such as LD50 (lethal dose, 50%) for **n-Benzoyl-d-alanine** is not readily available in the searched resources.[10] The primary known biological role of this compound is as a metabolite and its utility in biochemical research as a protected amino acid for studying enzyme-substrate interactions.[2][11]

Mechanism of Action: The primary application of **n-Benzoyl-d-alanine** is in peptide synthesis, where the benzoyl group protects the amine of d-alanine.[11] In biological systems, it can undergo hydrolysis to yield d-alanine and benzoic acid.[11]



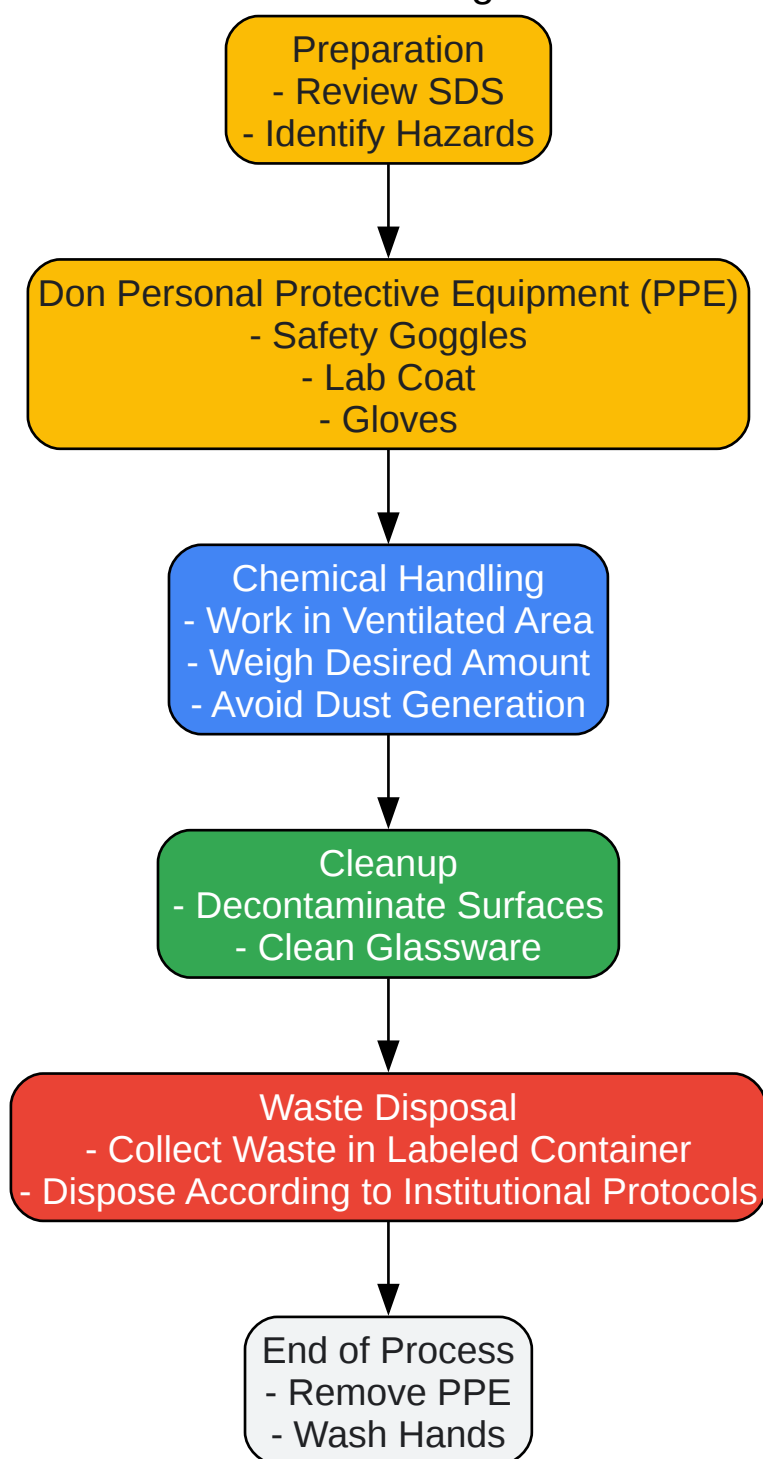
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Biochemical context of **n-Benzoyl-d-alanine**.

## Experimental Workflows

The following diagrams illustrate standardized workflows for handling **n-Benzoyl-d-alanine** and making decisions on safety precautions in a laboratory setting.

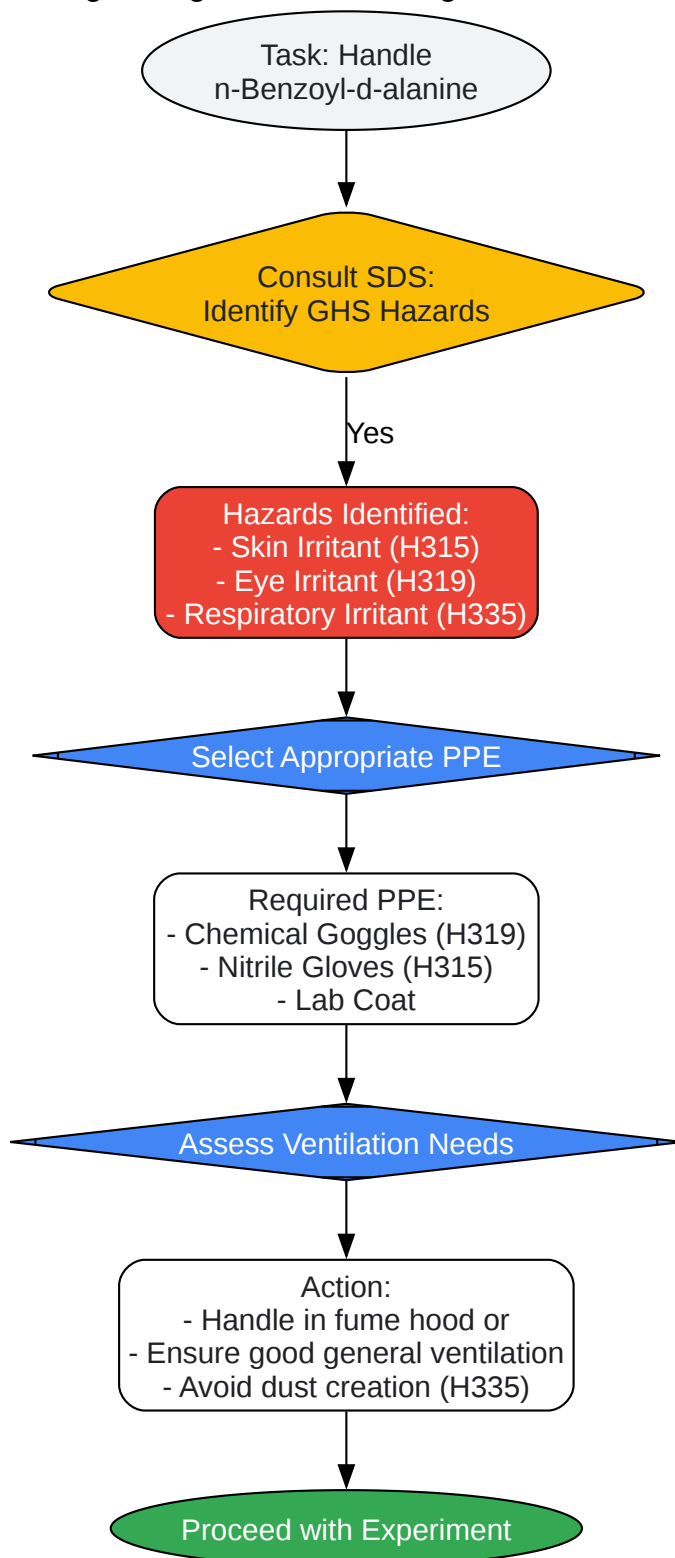
### General Workflow for Handling Chemical Powders



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Safe handling workflow for **n-Benzoyl-d-alanine**.

Logic Diagram for Handling Precautions



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Decision-making for safety precautions.

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